

2-chloro-4-fluoro-5-nitrobenzoic acid safety and handling

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Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-nitrobenzoic acid

Cat. No.: B051641

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-4-fluoro-5-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-chloro-4-fluoro-5-nitrobenzoic acid** (CAS No. 114776-15-7), a compound often utilized as a pharmaceutical intermediate.^[1] Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Chloro-4-fluoro-5-nitrobenzoic acid is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation (H315).^{[2][3]}
- Serious Eye Irritation: Causes serious eye irritation (H319).^{[2][3]}
- Respiratory Irritation: May cause respiratory irritation (H335).^{[2][3]}

The signal word for this chemical is "Warning".^{[2][3]}

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-chloro-4-fluoro-5-nitrobenzoic acid** is provided in the table below.

| Property | Value | Source |
|-------------------|-------------------------|-----------------------------------------|
| Molecular Formula | C7H3ClFNO4 | [2] [4] |
| Molecular Weight | 219.55 g/mol | [2] [4] |
| Physical State | Solid, Powder, Crystals | [5] |
| Color | White to Yellow | [5] |
| Melting Point | 126°C (lit.) | [5] |
| Solubility | Soluble in methanol | [1] [5] |
| Vapor Pressure | 6.08E-06 mmHg at 25°C | [5] |

Toxicological Information

Detailed quantitative toxicological data for **2-chloro-4-fluoro-5-nitrobenzoic acid** is limited. However, the primary toxicological concerns are related to its irritant properties.

| Toxicological Endpoint | Finding | Classification |
|----------------------------------------------------|----------------------------------|----------------|
| Acute Toxicity (Oral, Dermal, Inhalation) | No data available | Not classified |
| Skin Corrosion/Irritation | Causes skin irritation | Skin Irrit. 2 |
| Serious Eye Damage/Irritation | Causes serious eye irritation | Eye Irrit. 2 |
| Respiratory or Skin Sensitization | No data available | Not classified |
| Germ Cell Mutagenicity | No data available | Not classified |
| Carcinogenicity | No data available | Not classified |
| Reproductive Toxicity | No data available | Not classified |
| Specific Target Organ Toxicity (Single Exposure) | May cause respiratory irritation | STOT SE 3 |
| Specific Target Organ Toxicity (Repeated Exposure) | No data available | Not classified |
| Aspiration Hazard | Not applicable (Solid) | Not classified |

Experimental Protocols: Safe Handling and Storage

The following protocols are based on standard best practices for handling hazardous chemicals and information extracted from safety data sheets.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[\[3\]](#)[\[6\]](#)
- Eye Wash and Safety Shower: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location.[\[6\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **2-chloro-4-fluoro-5-nitrobenzoic acid**:

| PPE Type | Specification | Rationale |
|------------------------|------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------|
| Eye/Face Protection | Chemical safety goggles and/or a face shield. | Protects against splashes and dust that can cause serious eye irritation.[6] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile), a lab coat or disposable gown, and closed-toe shoes. | Prevents skin contact which may cause irritation.[6] |
| Respiratory Protection | A NIOSH-approved respirator with an appropriate cartridge is recommended if ventilation is inadequate or when handling large quantities. | Minimizes the inhalation of dust, which can cause respiratory irritation.[6] |

Handling Procedures

- Avoid all personal contact, including the inhalation of dust.[8]
- Avoid the formation and accumulation of dust.[9]
- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep containers tightly closed when not in use.[6]

Storage Procedures

- Store in a cool, dry, and well-ventilated place.[3][4]
- Keep the container tightly closed.[3][4]
- Store locked up.[3][5]

- Incompatible Materials: Strong oxidizing agents, strong acids.[7]

Emergency Procedures

First-Aid Measures

The following first-aid measures should be taken in case of exposure:

| Exposure Route | First-Aid Protocol |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[2][3] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, get medical advice/attention.[2] Take off contaminated clothing and wash it before reuse.[3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[2][3] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[2][7] |

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2). Avoid breathing dust and contact with skin and eyes.[8][9]
- Environmental Precautions: Prevent the product from entering drains.[9]

- Containment and Cleanup: Use dry clean-up procedures to avoid generating dust. Sweep up, shovel, or vacuum the spilled material and place it into a suitable, labeled container for disposal.[8][9] Wash the affected area with large amounts of water.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: The material is not combustible, but containers may burn.[8] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen fluoride, and hydrogen chloride gas.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

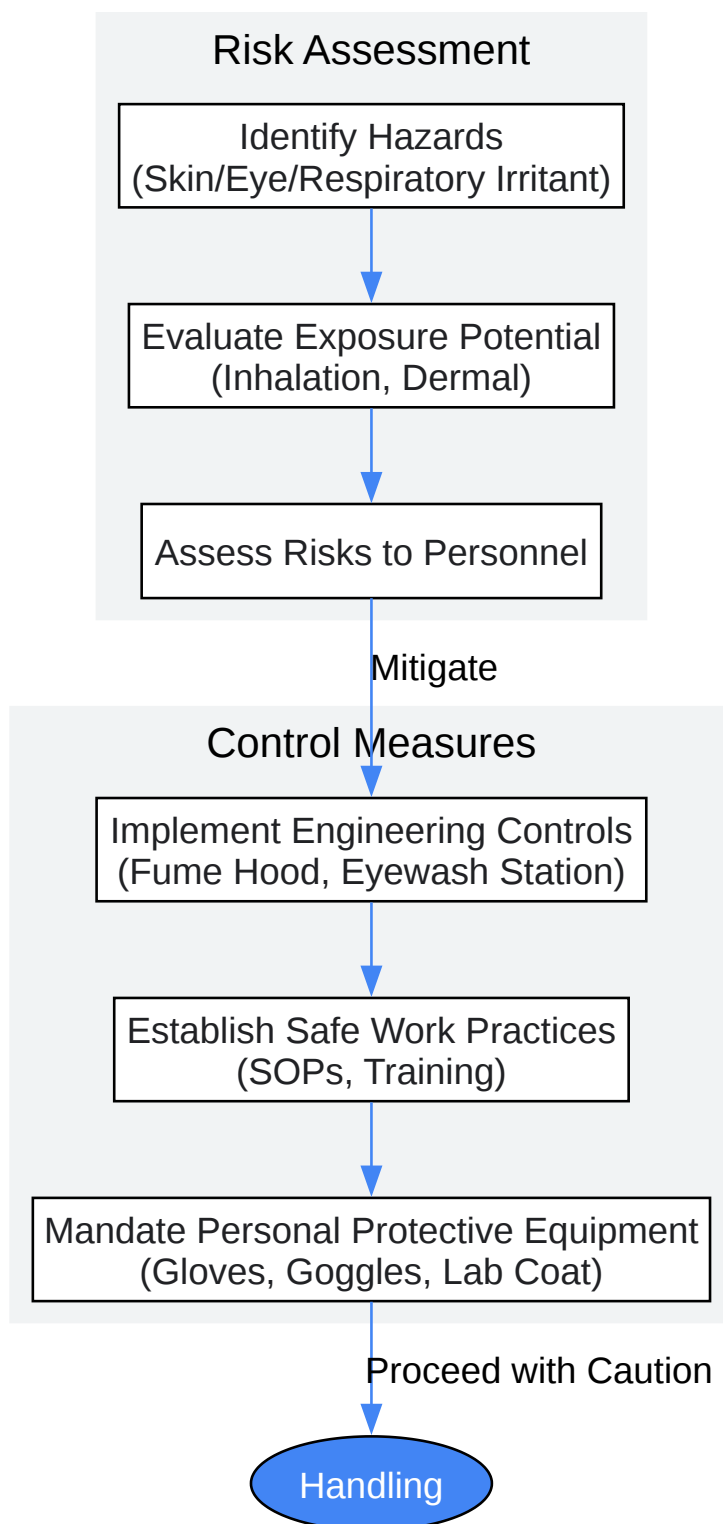
Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. [5] It is recommended to use a licensed professional waste disposal service.[9] Do not allow the product to enter drains.[9]

Visualization of Safety Protocols

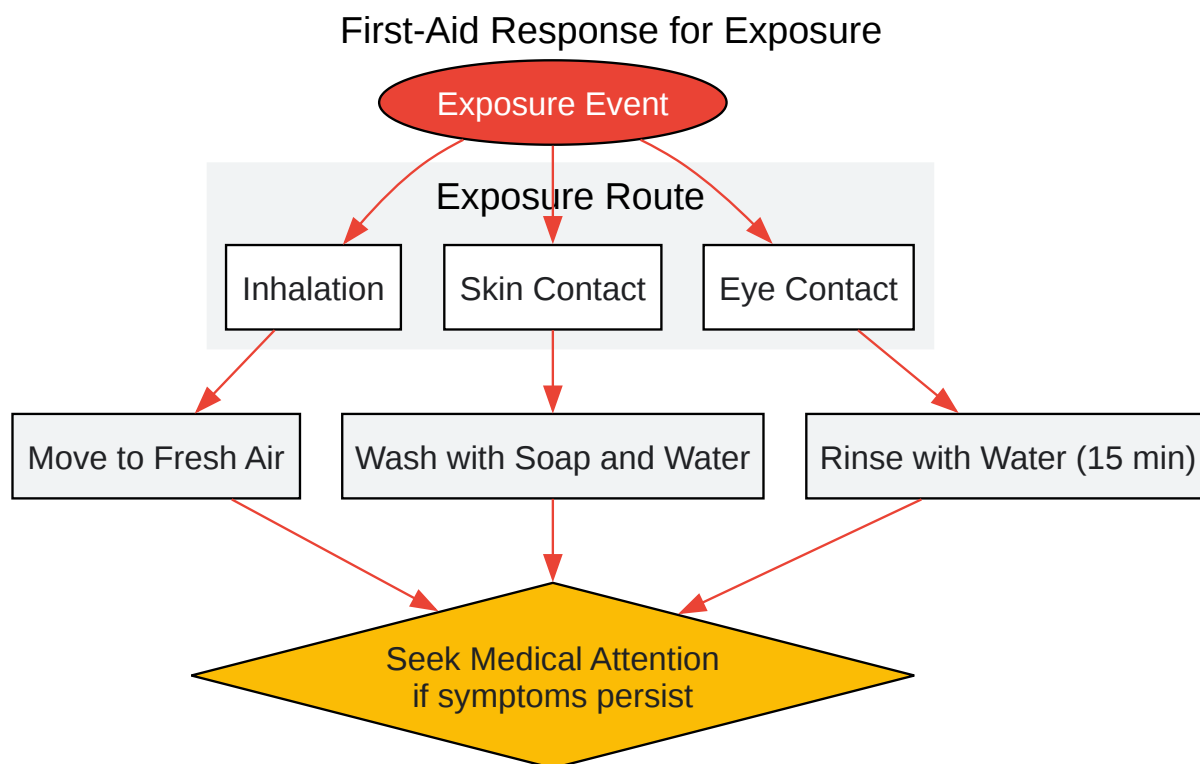
Risk Assessment and Control Workflow

Risk Assessment and Control Workflow

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Caption: Workflow for assessing and controlling risks associated with handling the chemical.

First-Aid Response Process



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Caption: Decision process for first-aid response following an exposure event.

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